

Rutaretin: A Technical Guide to its IUPAC Nomenclature, CAS Registration, and Biological Activities

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Compound of Interest

Compound Name: *Rutaretin*

Cat. No.: *B600174*

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Abstract

Rutaretin, a naturally occurring furanocoumarin, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of **Rutaretin**'s chemical identity, including its precise IUPAC nomenclature and CAS registration number. Furthermore, this document delves into the current understanding of its biological activities, with a focus on its anti-inflammatory and antimicrobial properties. Detailed experimental protocols and quantitative data from available studies are presented to facilitate further research and development.

Chemical Identification

Rutaretin is chemically classified as a furanocoumarin, a class of organic chemical compounds produced by a variety of plants.

Identifier	Value	Reference
IUPAC Name	(2S)-9-hydroxy-2-(2-hydroxypropan-2-yl)-2,3-dihydrofuro[3,2-g]chromen-7-one	
CAS Registry Number	13895-92-6	
Molecular Formula	C ₁₄ H ₁₄ O ₅	
Molecular Weight	262.26 g/mol	
Synonyms	(-)-Rutaretin, Racemol	

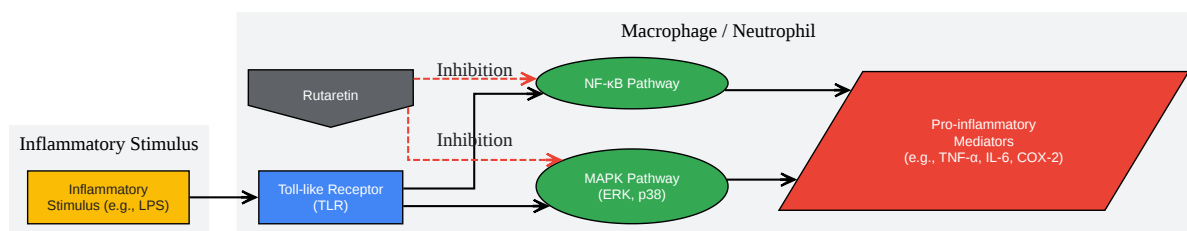
Biological Activities and Mechanism of Action

Rutaretin has demonstrated a range of biological activities, primarily centered around its anti-inflammatory and antimicrobial effects. Its potential as an anticancer agent has also been suggested.

Anti-inflammatory Activity

Rutaretin exhibits anti-inflammatory properties, with evidence suggesting its ability to modulate key inflammatory pathways.^[1] One of the proposed mechanisms involves the inhibition of superoxide anion generation and the release of elastase in human neutrophils.^[1]

A potential signaling pathway for the anti-inflammatory action of coumarins, which may be applicable to **Rutaretin**, involves the modulation of the nuclear factor kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) signaling pathways. These pathways are crucial in the cellular response to inflammatory stimuli.



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Figure 1: Proposed anti-inflammatory mechanism of **Rutaretin**.

Antimicrobial Activity

Rutaretin has also shown promise as an antimicrobial agent.[1] While specific minimum inhibitory concentration (MIC) values for **Rutaretin** against a wide range of pathogens are not extensively documented in publicly available literature, the general antibacterial mechanism of flavonoids, a class to which **Rutaretin** belongs, involves several modes of action. These include the inhibition of nucleic acid synthesis, disruption of cytoplasmic membrane function, and interference with energy metabolism.

Anticancer Properties

Preliminary research suggests that **Rutaretin** may possess anticancer properties. It has been reported to induce apoptosis in certain cancer cell lines through the modulation of signaling pathways such as the mitogen-activated protein kinase (MAPK) pathway.[1]

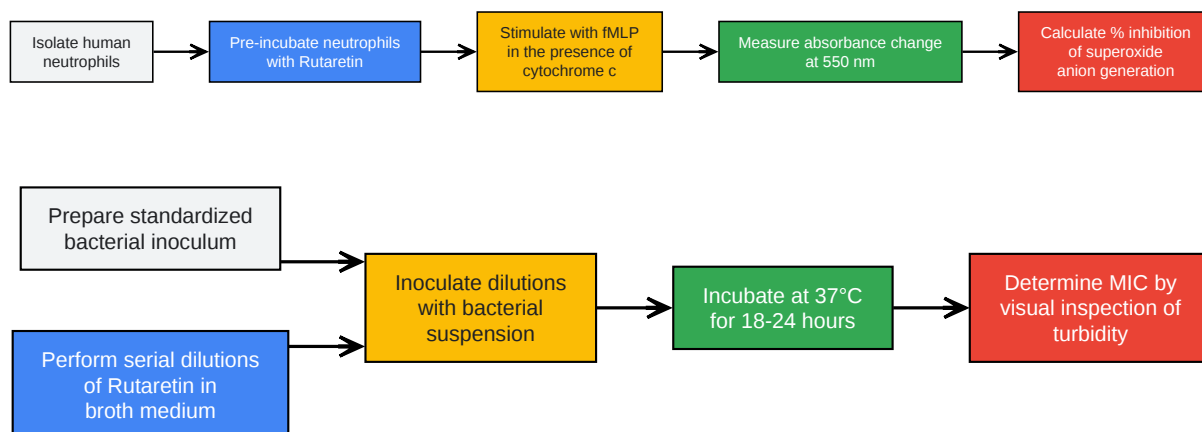
Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of scientific findings. Below are generalized methodologies for assessing the biological activities of compounds like **Rutaretin**.

Anti-inflammatory Assay: Inhibition of Superoxide Anion Generation in Neutrophils

This assay measures the ability of a compound to inhibit the production of superoxide anions, a key inflammatory mediator, by activated neutrophils.

Workflow:



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References

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